

5-Methyl-DL-tryptophan: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 5-Methyl-DL-tryptophan

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An In-depth Technical Guide on the Tryptophan Analog, **5-Methyl-DL-tryptophan**, for Researchers, Scientists, and Drug Development Professionals.

This guide provides a comprehensive overview of **5-Methyl-DL-tryptophan** (5-MT), a methylated analog of the essential amino acid L-tryptophan. Due to its structural similarity to tryptophan, 5-MT serves as a valuable tool in biochemical and pharmaceutical research, acting as a modulator of several key metabolic and signaling pathways. This document details its physicochemical properties, mechanisms of action, impact on cellular pathways, and provides detailed experimental protocols for its application in a laboratory setting.

Physicochemical Properties and Data

5-Methyl-DL-tryptophan is a non-proteinogenic alpha-amino acid, meaning it is not naturally incorporated into proteins during translation. Its key characteristic is a methyl group substitution at the 5th position of the indole ring of tryptophan. This modification alters its chemical properties and biological activity compared to the parent molecule.

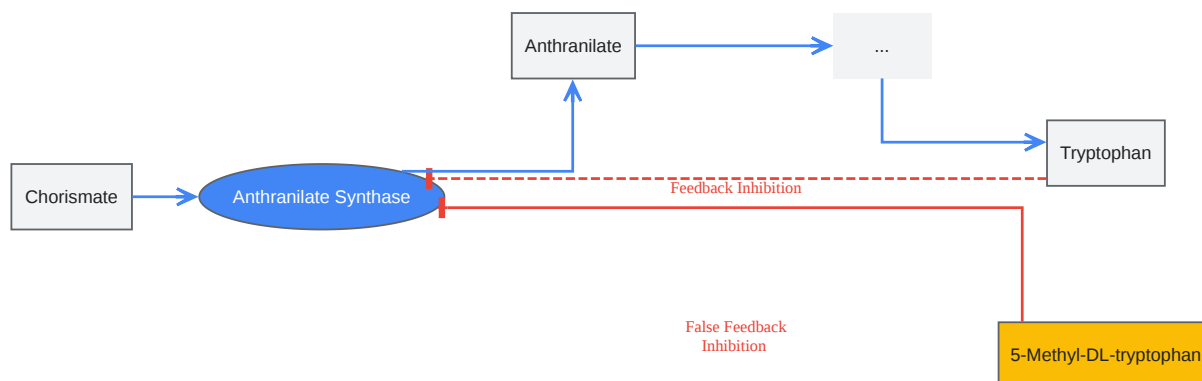
Property	Data	Reference
Molecular Formula	C ₁₂ H ₁₄ N ₂ O ₂	--INVALID-LINK--
Molecular Weight	218.25 g/mol	--INVALID-LINK--
CAS Number	951-55-3	--INVALID-LINK--
Appearance	White to faint yellow powder	--INVALID-LINK--
Melting Point	280-282 °C	--INVALID-LINK--
Solubility	Soluble in 1M NaOH (5%) or HCl (5%).	--INVALID-LINK--
Storage	Store desiccated at 4°C, protected from light.	--INVALID-LINK--
XLogP3	-0.7	--INVALID-LINK--

Core Mechanisms of Action as a Tryptophan Analog

As a structural mimic of tryptophan, 5-MT can interact with enzymes and regulatory proteins that normally bind tryptophan. This interaction can be agonistic or antagonistic, leading to a range of biological effects.

Inhibition of Tryptophan Biosynthesis

In many microorganisms and plants, the biosynthesis of tryptophan is regulated by feedback inhibition, where the final product, tryptophan, binds to the first enzyme in the pathway, anthranilate synthase, to allosterically inhibit its activity. 5-MT acts as a "false feedback inhibitor" by mimicking this effect.^[1] It binds to the regulatory site of anthranilate synthase, inhibiting the synthesis of anthranilate and thereby shutting down the entire tryptophan biosynthetic pathway.^[2] This property makes 5-MT a potent selective agent for isolating mutants with feedback-resistant anthranilate synthase enzymes.^[3]



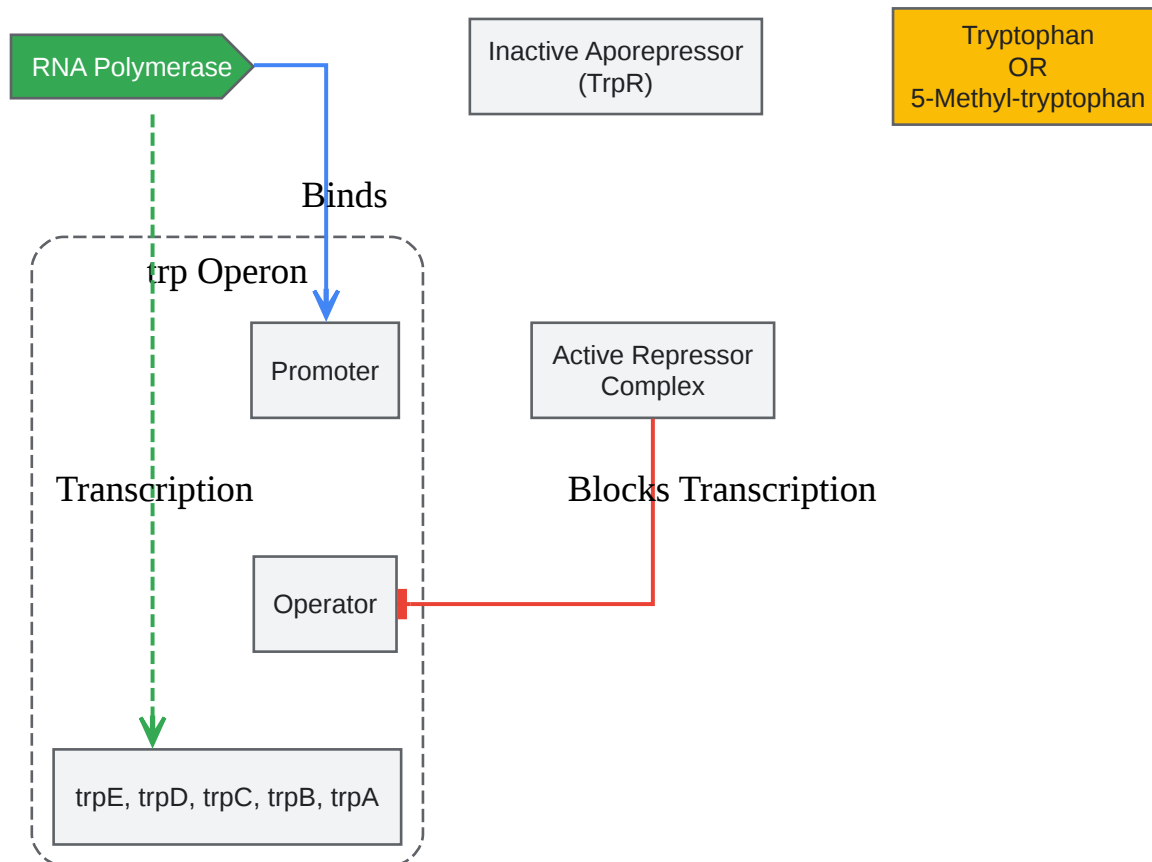
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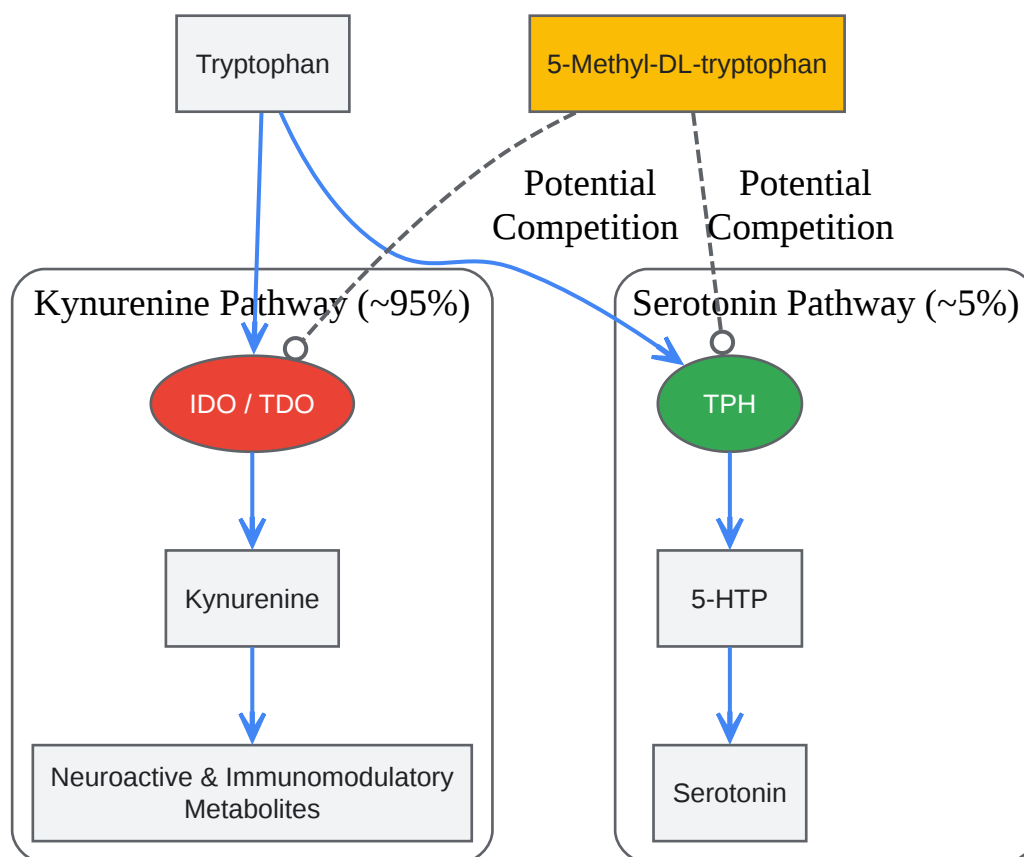
Caption: Inhibition of Tryptophan Biosynthesis by 5-MT.

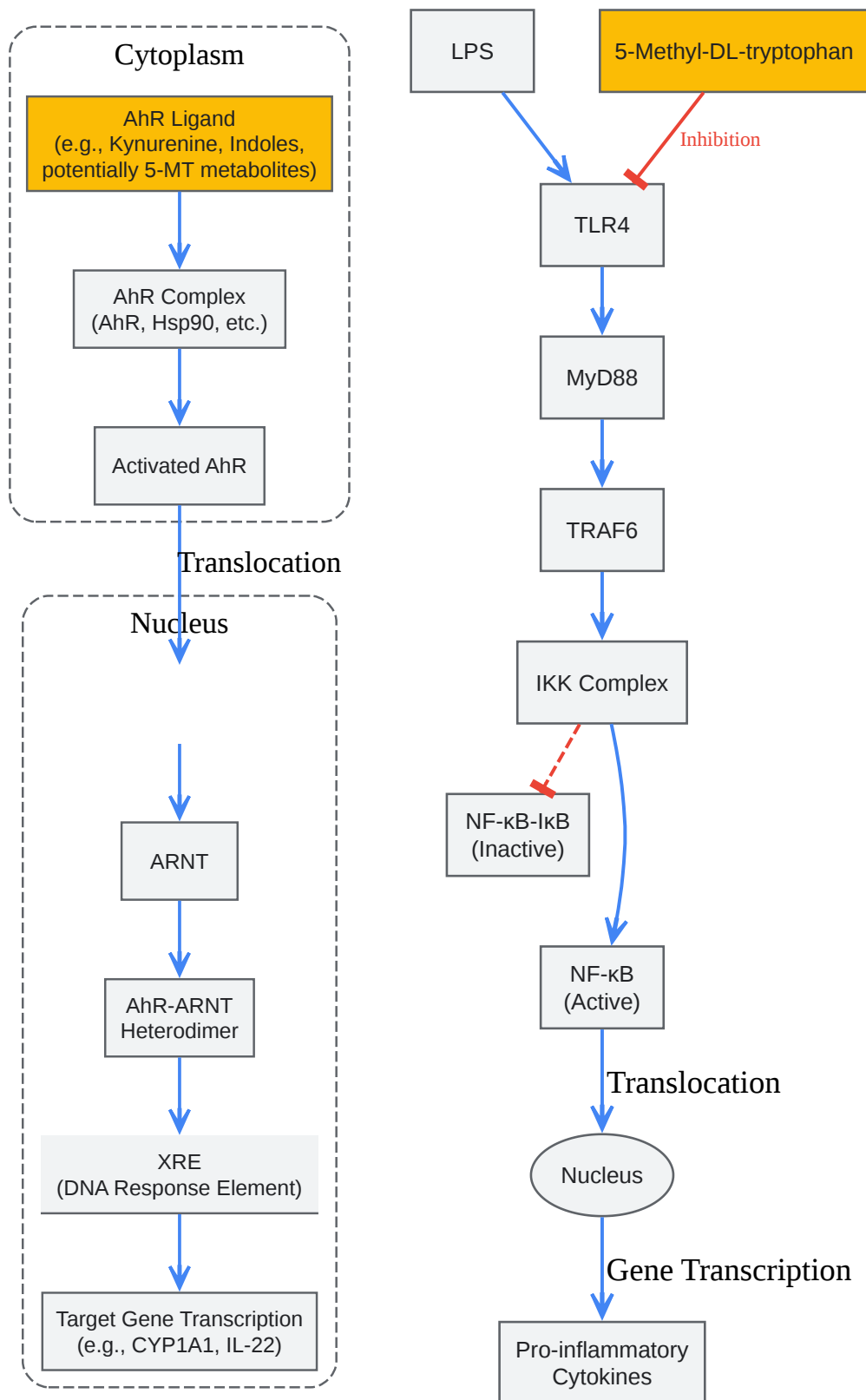
Repression of the trp Operon

In bacteria like *E. coli*, the genes for tryptophan synthesis are organized into the trp operon. The expression of this operon is controlled by the Trp repressor protein, encoded by the trpR gene.[4] The Trp repressor is an aporepressor, meaning it is inactive on its own. It requires binding to a corepressor—tryptophan—to become active, bind to the operator region of the trp operon, and block transcription.[5]

5-MT can act as a corepressor, binding to the Trp aporepressor and activating it to repress the trp operon.[6] Interestingly, studies have shown that the wild-type aporepressor is activated more effectively by 5-methyltryptophan than by tryptophan itself, highlighting its potency as a regulatory mimic.[6]







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